

Alternate names for Heptakis(2,3-dimethyl)-beta-cyclodextrin.

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Compound of Interest

Compound Name: *Heptakis(2,3-dimethyl)-beta-cyclodextrin*

CAS No.: *123155-05-5*

Cat. No.: *B1147321*

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Title: Precision Nomenclature and Structural Identity of Heptakis(2,3-di-O-methyl)-

-Cyclodextrin: A Technical Guide

Core Directive: The Nomenclature Matrix

In the field of supramolecular chemistry, "Dimethyl-beta-cyclodextrin" is a dangerously ambiguous term. It frequently refers to Randomly Methylated

-Cyclodextrin (RAMEB) or the 2,6-isomer (DIMEB).

For high-precision applications—specifically chiral gas chromatography (GC) and regioselective drug delivery—you are likely targeting the specific isomer: Heptakis(2,3-di-O-methyl)-

-cyclodextrin.

The table below establishes the definitive taxonomy for this specific molecule to ensure procurement and experimental accuracy.

Category	Primary Identifier	Technical Notes
IUPAC / Systematic	Heptakis(2,3-di-O-methyl)cyclomaltoheptaose	The most chemically accurate descriptor. Explicitly denotes substitution at the C2 and C3 secondary hydroxyl positions on all 7 glucose units.
Common Abbreviation	2,3-DM- -CD	Widely used in chromatographic literature.
CAS Number	123155-05-5	Critical: Do not confuse with CAS 51166-71-3 (2,6-isomer) or 128446-36-6 (RAMEB).
Structural Synonym	Heptakis(2,3-dimethyl)- -CD	Often used interchangeably with the "di-O-methyl" phrasing. [1] [2]
Functional Synonym	2,3-Dimethyl-6-hydroxy- -CD	Highlights that the C6 (primary) hydroxyl group remains unsubstituted (native).
Commercial Misnomer	Dimethyl- -Cyclodextrin	WARNING: If a vendor sells "Dimethyl CD" without specifying positions, it is almost certainly the 2,6-isomer or a random mixture.

Structural Integrity & Isomerism (The "Why" It Matters)

To utilize this molecule effectively, one must understand the causality of its structure. Native -cyclodextrin has three hydroxyl groups per glucose unit:

- C2 & C3: Secondary hydroxyls (located at the wider rim of the torus).
- C6: Primary hydroxyl (located at the narrower rim).

The 2,3-Dimethyl Advantage: By selectively methylating the C2 and C3 positions, you eliminate the intramolecular hydrogen bond belt that typically makes native

-CD rigid and less soluble. However, unlike the 2,6-isomer, the 2,3-isomer leaves the C6 primary hydroxyls free.

- Impact on Solubility: High water solubility due to the disruption of the C2-C3 hydrogen bonding network.
- Impact on Reactivity: The free C6-OH groups provide a "handle" for further functionalization (e.g., sulfation to create chiral selectors for capillary electrophoresis) without disturbing the chiral environment of the cavity entrance.

Synthesis Protocol: The Silyl-Protection Route

Direct methylation of

-CD usually results in the thermodynamic 2,6-product or random mixtures. To force the 2,3-substitution, we must use a protection-deprotection strategy.

The following protocol is the gold standard for synthesizing high-purity Heptakis(2,3-di-O-methyl)-

-CD.

Phase 1: Regioselective Protection (C6)

- Reagent: *tert*-Butyldimethylsilyl chloride (TBDMS-Cl).
- Solvent: Anhydrous Pyridine.
- Mechanism: The bulky TBDMS group preferentially reacts with the accessible primary C6 hydroxyls, sterically hindering them from methylation later.

Phase 2: Methylation (C2 & C3)[1]

- Reagent: Methyl Iodide (MeI).
- Base: Sodium Hydride (NaH) or Barium Oxide (BaO).

- Solvent: DMF (N,N-Dimethylformamide).
- Protocol:
 - Dissolve Heptakis(6-O-TBDMS)-
-CD in dry DMF.
 - Add excess MeI and base at 0°C.
 - Stir at room temperature for 24h.
 - Validation: Monitor by TLC.^{[3][4][5]} The disappearance of the starting material indicates full methylation of the C2/C3 positions.

Phase 3: Deprotection (Restoring C6-OH)

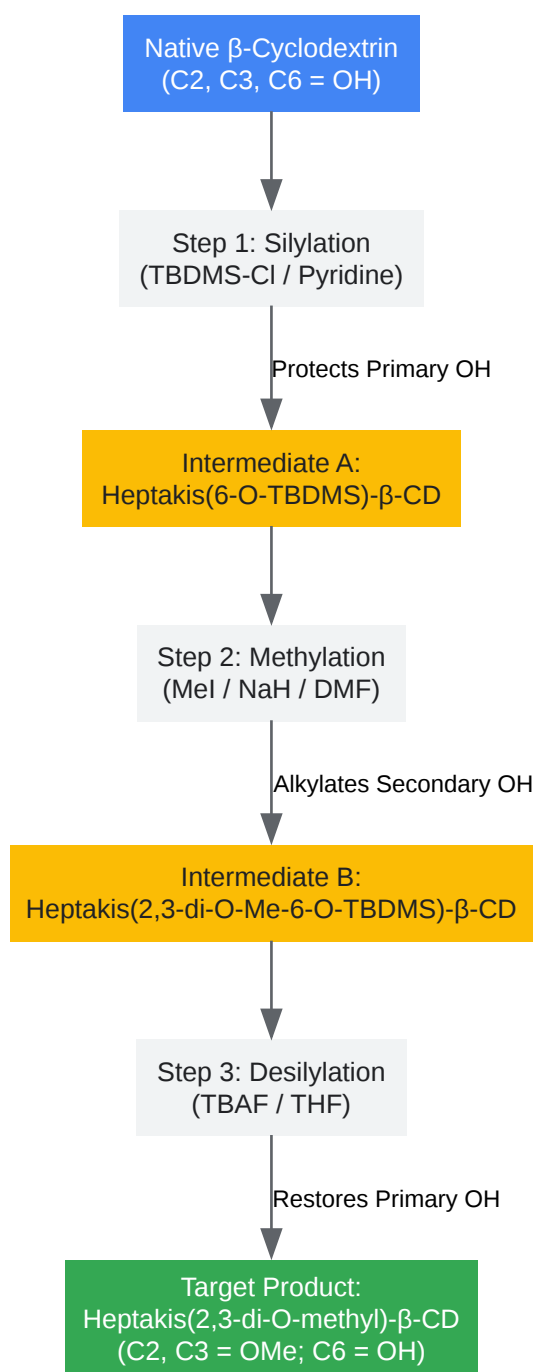
- Reagent: Tetrabutylammonium fluoride (TBAF) or dilute acid.
- Solvent: THF (Tetrahydrofuran).
- Mechanism: Fluoride ions have a high affinity for silicon, cleaving the TBDMS ether and restoring the native C6-OH group.

Phase 4: Purification

- Method: Column Chromatography (Silica Gel).
- Eluent: Chloroform/Methanol gradient.
- Target: Isolation of the single isomer Heptakis(2,3-di-O-methyl)-
-CD.

Visualization: The Regioselective Pathway

The following diagram illustrates the logical flow of the synthesis, highlighting the critical decision points that ensure isomeric purity.



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Figure 1: Regioselective synthesis pathway ensuring exclusive methylation at the secondary rim (C2, C3) while preserving the primary rim (C6).

Analytical Applications & Data

When using 2,3-DM-

-CD, the following parameters are typical for characterization.

Parameter	Specification	Purpose
Mass Spectrometry (ESI-MS)	$m/z \approx 1331.4$ [M+Na] ⁺	Confirms the addition of 14 methyl groups (MW increase from 1135 to 1331).
NMR (H)	Distinct -OMe singlets	Two sharp singlets (approx. 3.5-3.6 ppm) indicate symmetry; lack of multiple peaks confirms single isomer status.
Solubility	> 500 mg/mL (Water)	Significantly higher than native -CD (18.5 mg/mL).
Melting Point	Decomp > 200°C	High thermal stability suitable for GC stationary phases.

Key Application: Chiral Gas Chromatography Unlike the 2,6-isomer, the 2,3-isomer is often used as a stationary phase (diluted in polysiloxane) because the free C6-OH allows for anchoring to the capillary wall or further derivatization to "tune" the chiral selectivity for specific enantiomers [1].

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